

Methacycline hydrochloride USP EP BP standards compliance

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Compound Focus: Methacycline Hydrochloride

CAS No.: 3963-95-9

Cat. No.: S535081

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Available Reference Standards at a Glance

The following table summarizes the key details of the identified **Methacycline Hydrochloride** reference standards from USP and BP. A European Pharmacopoeia (EP) standard was not found in the search results.

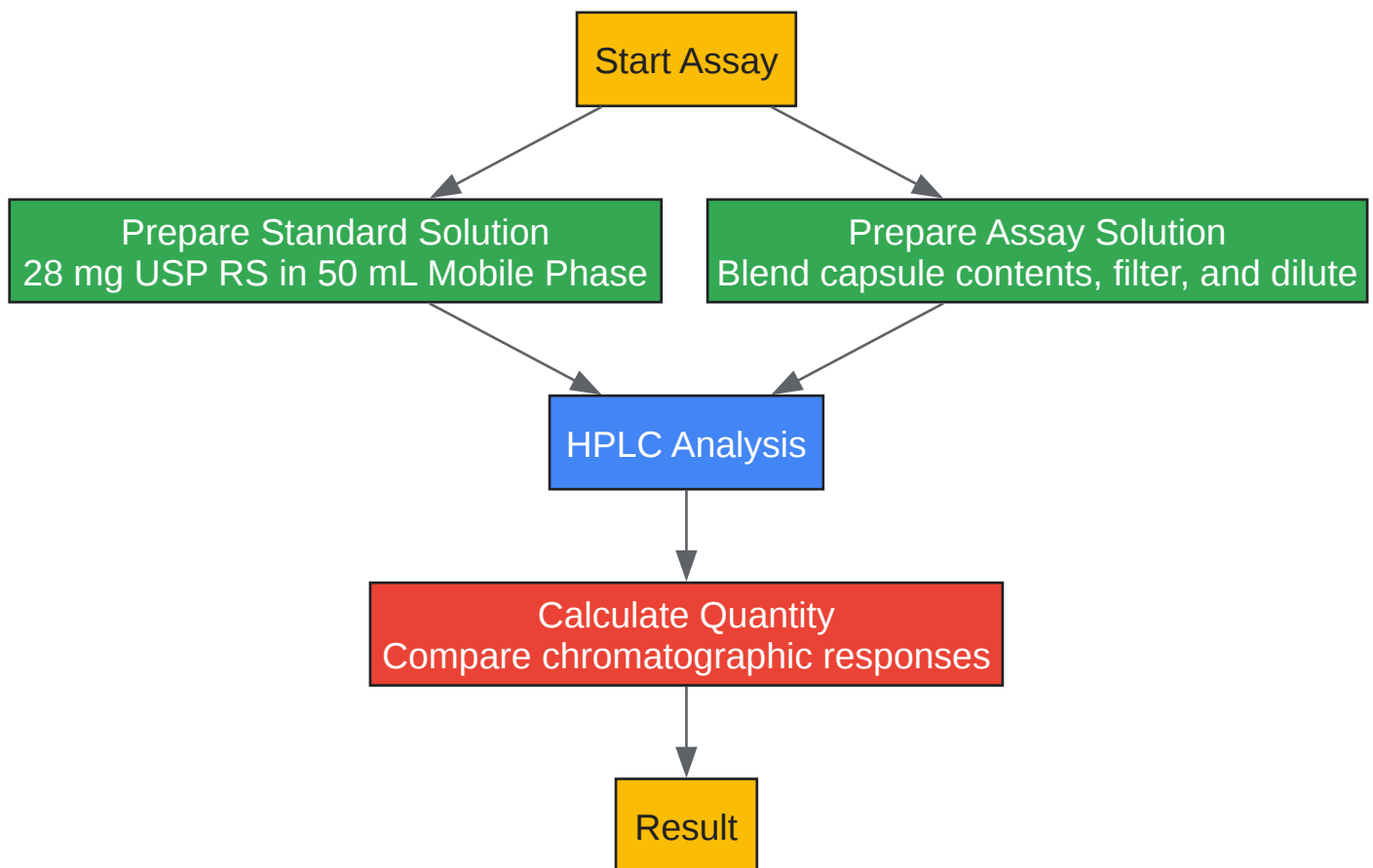
Pharmacopeia	Catalog Number	Package Size	Storage Conditions	Status / Price
USP [1] [2]	1397006	200 mg [1]	-20°C [2]	In Stock, \$259.00 [1]
BP [3] [4]	911	25 mg [3]	2-8°C [3] [4]	Out of Stock, £102.00 [3]
Pharmaceutical Secondary Standard [5]	PHR1594	1 g [5]	-10 to -25°C [5]	Available, price not listed

Experimental Protocol from USP Monograph

While a full comparison of methodologies is not available, the USP monographs provide a specific experimental protocol for analyzing **Methacycline Hydrochloride** Capsules, which illustrates the application of the USP reference standard [6].

- **Assay Procedure:** The assay uses a high-performance liquid chromatography (HPLC) method.
- **Standard Preparation:** Approximately 28 mg of USP **Methacycline Hydrochloride** Reference Standard is accurately weighed and dissolved in a mixture of water and mobile phase to a volume of 50 mL [6].
- **Assay Preparation:** The contents of at least 5 capsules are blended with water to create a stock solution, which is then filtered and diluted with the mobile phase [6].
- **Calculation:** The quantity of methacycline is calculated by comparing the chromatographic responses of the assay preparation and the standard preparation [6].

The following diagram outlines the core workflow of this assay procedure:



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Guidance for Further Research

To build a comprehensive comparison guide, you may need to consult the primary pharmacopeia documents directly. Here are some suggestions:

- **Consult Full Monographs:** The provided experimental protocol is a single example. For a complete comparison, you will need to obtain the full monographs for **Methacycline Hydrochloride** from **USP**, **BP**, and **European Pharmacopoeia (EP)** to compare all required tests, acceptance criteria, and methodologies side-by-side.
- **Evaluate Secondary Standards:** Note that the **Pharmaceutical Secondary Standard** from Sigma-Aldrich [5] is qualified for quality control and is multi-traceable to USP and EP primary standards. This can be a cost-effective alternative for routine use, while primary standards are typically required for regulatory testing.
- **Contact Suppliers Directly:** For the most current information on availability, pricing, and Certificate of Analysis details, visit the official websites of USP, BP, and Sigma-Aldrich.

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References

1. [Methacycline Hydrochloride (200 mg)] - CAS [3963-95-9] [store.usp.org]
2. Methacycline hydrochloride United States Pharmacopeia ... [sigmaaldrich.com]
3. metacycline hydrochloride [pharmacopoeia.com]
4. Methacycline hydrochloride British Pharmacopoeia (BP) ... [sigmaaldrich.com]
5. Methacycline hydrochloride Pharmaceutical Secondary ... [sigmaaldrich.com]
6. USP Monographs: Methacycline Hydrochloride Capsules [ftp.uspbpep.com]

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